

Isoheneicosane: A Technical Overview of Its Discovery and Properties

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Compound of Interest

Compound Name: 2-Methyleicosane

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Abstract

Isoheneicosane (**2-methyleicosane**) is a branched-chain alkane with the molecular formula C₂₁H₄₄. While a specific date or individual credited with its initial synthesis or discovery remains elusive in publicly available literature, its identification has been noted in various natural sources. This document provides a comprehensive overview of the known physicochemical properties of isoheneicosane, its documented occurrences in nature, and the analytical methods employed for its identification. This information is intended to serve as a foundational resource for researchers in fields ranging from natural product chemistry to materials science.

Discovery and History

The history of isoheneicosane is not one of a singular, celebrated discovery but rather a gradual characterization through its identification in diverse natural materials. It is often found as a minor component in complex hydrocarbon mixtures. For instance, isoheneicosane has been identified as a constituent in the essential oil of *Curcuma angustifolia* Roxb. (East Indian Arrowroot) and has also been detected in analyses of Baltic amber.^{[1][2]} Its presence has also been noted in middle distillate fractions of crude oil.^[3] The "discovery" of isoheneicosane is therefore intrinsically linked to the advancement of analytical techniques, such as gas chromatography-mass spectrometry (GC-MS), which have enabled the separation and identification of individual components in complex mixtures.

Physicochemical Properties

The following table summarizes the key physicochemical properties of isoheneicosane, compiled from various chemical databases.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Property	Value	Source
Molecular Formula	C ₂₁ H ₄₄	PubChem [5]
Molecular Weight	296.6 g/mol	PubChem [5]
IUPAC Name	2-methyleicosane	PubChem [5]
CAS Number	52845-08-6	The Good Scents Company [4]
Boiling Point	341.1 ± 5.0 °C at 760 mmHg	Chemsr [6]
Flash Point	125.9 ± 10.8 °C (est.)	The Good Scents Company, Chemsr [4] [6]
Density	0.8 ± 0.1 g/cm ³	Chemsr [6]
logP (o/w)	11.73 (est.)	The Good Scents Company, Chemsr [4] [6]
Water Solubility	3.434e-006 mg/L @ 25 °C (est.)	The Good Scents Company [4]
Refractive Index	1.442	Chemsr [6]
Synonyms	2-Methyleicosane, Isohenicosane, Eicosane, 2-methyl-	AK Scientific, Inc. [7]

Experimental Protocols for Identification

The identification of isoheneicosane in natural products and other complex mixtures typically relies on chromatographic separation followed by mass spectrometric detection.

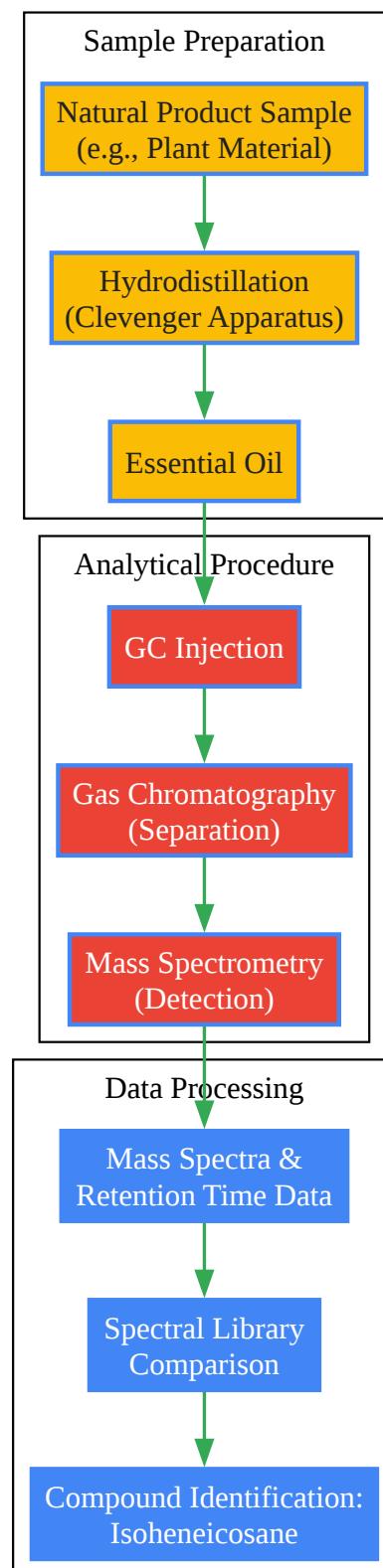
Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Essential Oils

A common method for the analysis of volatile compounds like isoheneicosane in essential oils involves GC-MS.

- Extraction: The essential oil is typically extracted from the plant material (e.g., rhizomes or flowers of *Curcuma angustifolia*) via hydrodistillation using a Clevenger-type apparatus.[2]
- GC-MS System: A gas chromatograph coupled to a mass spectrometer is used for analysis. [2]
- Column: A nonpolar capillary column, such as a DB-Petro column (100 m length), is often employed for separating hydrocarbons.[3]
- Operating Conditions:
 - Initial Temperature: 60°C, held for a few minutes.
 - Temperature Ramp: The temperature is increased at a programmed rate (e.g., 4°C/min) to a final temperature (e.g., 260°C).[2]
 - Carrier Gas: Helium is typically used as the carrier gas at a constant flow rate.[2]
 - Injection Mode: A small volume of the sample is injected in split mode.[2]
- Mass Spectrometry: The mass spectrometer is operated in full scan mode with an electron ionization energy of 70 eV.[2]
- Identification: The identification of isoheneicosane is achieved by comparing its mass spectrum and retention index with those of known standards and reference spectra in mass spectral libraries.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the identification of isoheneicosane from a natural product sample.



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Caption: Workflow for Natural Product Component Identification.

Conclusion

Isoheneicosane is a long-chain branched alkane whose presence has been confirmed in various natural and industrial hydrocarbon mixtures. While its dedicated synthesis history is not well-documented, its characterization has been made possible through modern analytical techniques. The data and methodologies presented in this guide offer a foundational understanding for researchers encountering this compound in their work, whether in the context of natural product chemistry, fuel science, or other related fields. Further research into its biological activities and potential applications may be warranted based on its occurrence in traditionally used medicinal plants.

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